Application Note: Precision Synthesis of 2-(4-Nitrophenyl)butyric Acid

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Compound of Interest

Compound Name:	*2-(4-nitrophenyl)propanoic acid*
CAS No.:	*19910-33-9*
Cat. No.:	*B051984*

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Executive Summary

This protocol details the laboratory-scale synthesis of 2-(4-nitrophenyl)butyric acid (CAS: 7463-53-8), a critical pharmaceutical intermediate used primarily in the synthesis of Indobufen (an anti-platelet aggregation agent).

Unlike industrial routes that often rely on non-selective nitration of 2-phenylbutyric acid—which necessitates tedious isomer separation—this guide utilizes a regiospecific enolate alkylation strategy. By starting with a pre-functionalized para-nitro aromatic scaffold, we ensure high regiochemical fidelity, eliminating the formation of ortho-nitro impurities.

Key Performance Indicators (KPIs)

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Parameter	Specification
Target Moiety	2-(4-nitrophenyl)butyric acid
Primary Methodology	Nucleophilic Enolate Alkylation
Expected Yield	75–85% (Overall)
Purity Target	>98% (HPLC/NMR)
Critical Impurity	Unreacted starting material; Dialkylated byproduct

Strategic Route Analysis

Pathway Selection

Three primary routes exist for synthesizing this target. We have selected Route B for its balance of operational simplicity and high regioselectivity.

- Route A: Nitration of 2-phenylbutyric acid.[1]
  - Flaw: Electrophilic aromatic substitution yields a mixture of ortho- and para- isomers (~60:40 ratio), requiring difficult fractional crystallization.
- Route B: Alkylation of Ethyl 4-nitrophenylacetate (Selected).
  - Advantage:[2][3][4][5][6] The nitro group is already in the para position. The acidity of the benzylic protons (

) allows for clean mono-alkylation with ethyl iodide.
- Route C: SNAr of 4-Fluoronitrobenzene.
  - Advantage:[2][3][4][5][6] Extremely high fidelity.
  - Disadvantage:[5][6] Reagents (diethyl ethylmalonate) are often more expensive or require an extra decarboxylation step compared to Route B.

Mechanistic Workflow

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The synthesis proceeds via the generation of a sodium enolate at the benzylic position, followed by SN2 attack on ethyl iodide. The final step is a saponification to release the free acid.

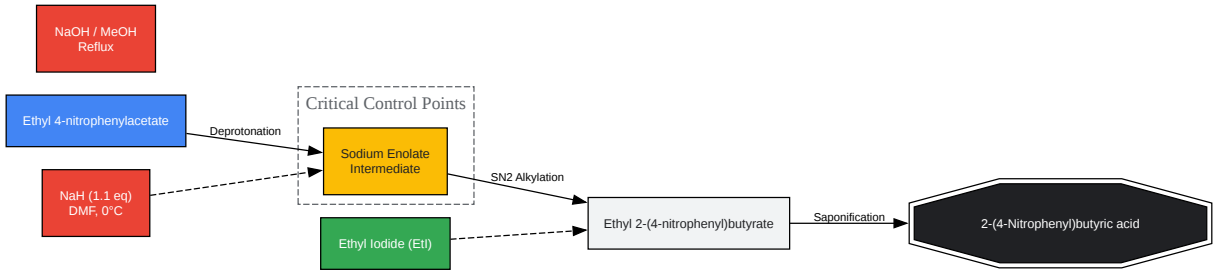

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Figure 1: Reaction logic flow for the synthesis of 2-(4-nitrophenyl)butyric acid via enolate alkylation.

Detailed Experimental Protocol

Phase 1: Mono-Alkylation of Ethyl 4-Nitrophenylacetate

Objective: Introduce the ethyl chain at the alpha position.

Reagents & Equipment[4][5][6][7]

- Substrate: Ethyl 4-nitrophenylacetate (20.9 g, 100 mmol)
- Base: Sodium Hydride (60% dispersion in mineral oil) (4.4 g, 110 mmol)
- Electrophile: Ethyl Iodide (17.1 g, 8.8 mL, 110 mmol)
- Solvent: Anhydrous DMF (100 mL) or THF (dry). Note: DMF promotes faster reaction rates for SN2.

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- Quench: Saturated NH_4Cl solution.

Step-by-Step Methodology

- Apparatus Setup: Flame-dry a 500 mL three-neck round-bottom flask equipped with a magnetic stir bar, nitrogen inlet, and pressure-equalizing addition funnel. Maintain a positive pressure of nitrogen.
- Base Preparation: Add NaH (4.4 g) to the flask. Wash twice with dry hexane (10 mL each) to remove mineral oil if high purity is required immediately, though this is optional for this scale. Suspend the washed NaH in anhydrous DMF (50 mL). Cool to 0°C in an ice bath.
- Substrate Addition: Dissolve Ethyl 4-nitrophenylacetate (20.9 g) in anhydrous DMF (50 mL). Transfer this solution to the addition funnel.
- Enolization: Add the substrate solution dropwise to the NaH suspension over 30 minutes.
  - Observation: Hydrogen gas evolution will occur. The solution will turn a deep red/purple color, characteristic of the nitrophenyl-stabilized enolate.
  - Hold: Stir at 0°C for an additional 30 minutes to ensure complete deprotonation.
- Alkylation: Add Ethyl Iodide (8.8 mL) dropwise via syringe or clean addition funnel.
  - Thermodynamics: The reaction is exothermic. Maintain temperature <10°C during addition.
- Reaction: Allow the mixture to warm to room temperature (20–25°C) and stir for 4–6 hours.
  - TLC Check: Silica gel, 20% EtOAc/Hexane. Monitor disappearance of starting material (

) and appearance of product (

).
- Workup:
  - Cool the mixture to 0°C.

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- Carefully quench with saturated aqueous NH_4Cl (50 mL) to destroy excess hydride.
- Dilute with water (200 mL) and extract with Ethyl Acetate (3 x 100 mL).
- Wash combined organics with water (2 x 100 mL) and brine (100 mL) to remove DMF.
- Dry over anhydrous Na_2SO_4, filter, and concentrate in vacuo.
- Result: Crude Ethyl 2-(4-nitrophenyl)butyrate (yellow oil). Proceed directly to hydrolysis or purify via flash chromatography if dialkylation >5% is observed.

Phase 2: Saponification to Free Acid

Objective: Hydrolyze the ester to yield the final carboxylic acid.

Reagents

- Crude Ester: From Phase 1.
- Base: Sodium Hydroxide (2M aqueous solution, 100 mL).
- Solvent: Methanol (100 mL).
- Acid: Hydrochloric Acid (6M).

Step-by-Step Methodology

- Dissolution: Dissolve the crude ester in Methanol (100 mL) in a 500 mL single-neck flask.
- Hydrolysis: Add 2M NaOH (100 mL).
- Reflux: Heat the mixture to reflux (approx. 70°C) for 2–3 hours.
  - Monitoring: TLC should show the disappearance of the non-polar ester spot and a baseline spot (carboxylate salt).
- Isolation:
  - Cool to room temperature.

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- Evaporate the methanol under reduced pressure (rotary evaporator).
- Dilute the aqueous residue with water (50 mL).
- Optional Wash: Extract the basic aqueous layer once with Diethyl Ether (50 mL) to remove any unreacted neutral organic impurities (e.g., dialkylated byproducts). Discard the organic layer.[8]

- Acidification: Acidify the aqueous phase carefully with 6M HCl to pH 1–2.
  - Observation: The product will precipitate as a pale yellow/off-white solid.
- Filtration: Filter the solid using a Buchner funnel. Wash with cold water.
- Recrystallization: Recrystallize from Ethanol/Water (1:1) or Toluene to obtain analytical purity.

Quality Control & Characterization

Physical Properties

Property	Expected Value	Notes
Appearance	Pale yellow crystalline solid	Darkening indicates oxidation or residual impurities.
Melting Point	120–123°C	Lit.[9] values vary slightly; distinct from gamma-isomer (92°C).
Solubility	Soluble in MeOH, Acetone, DCM	Insoluble in water (acid form).

Spectroscopic Validation (Self-Validating System)

To confirm the structure, verify the following NMR signals. The absence of the quartet at ~4.1 ppm (ethyl ester O-CH2) confirms successful hydrolysis.

- ^{1}H NMR (400 MHz, $CDCl_3$):
  - 11.0–12.0 (br s, 1H, COOH)

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- 8.18 (d, J=8.8 Hz, 2H, Ar-Hortho to NO_2)
- 7.50 (d, J=8.8 Hz, 2H, Ar-Hmeta to NO_2)
- 3.65 (t, J=7.5 Hz, 1H, Ar-CH-COOH)
- 2.05–2.25 (m, 1H, CH_2-CH_3 diastereotopic)
- 1.80–2.00 (m, 1H, CH_2-CH_3 diastereotopic)
- 0.95 (t, J=7.4 Hz, 3H, CH_2-CH_3)

Safety & Handling

- Sodium Hydride (NaH): Reacts violently with water releasing flammable hydrogen gas. Use only under inert atmosphere. Have a Class D fire extinguisher available.
- Ethyl Iodide: Alkylating agent. Suspected carcinogen.[6] Handle in a fume hood.
- Nitro Compounds: Potentially explosive if heated to decomposition. Do not distill the final product at high temperatures (boiling point >370°C); purification via crystallization is safer.

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